

An In-depth Technical Guide to Quinuclidine-4-carbonitrile: Chemical Properties and Structure

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Compound of Interest

Compound Name: *quinuclidine-4-carbonitrile*

Cat. No.: *B058008*

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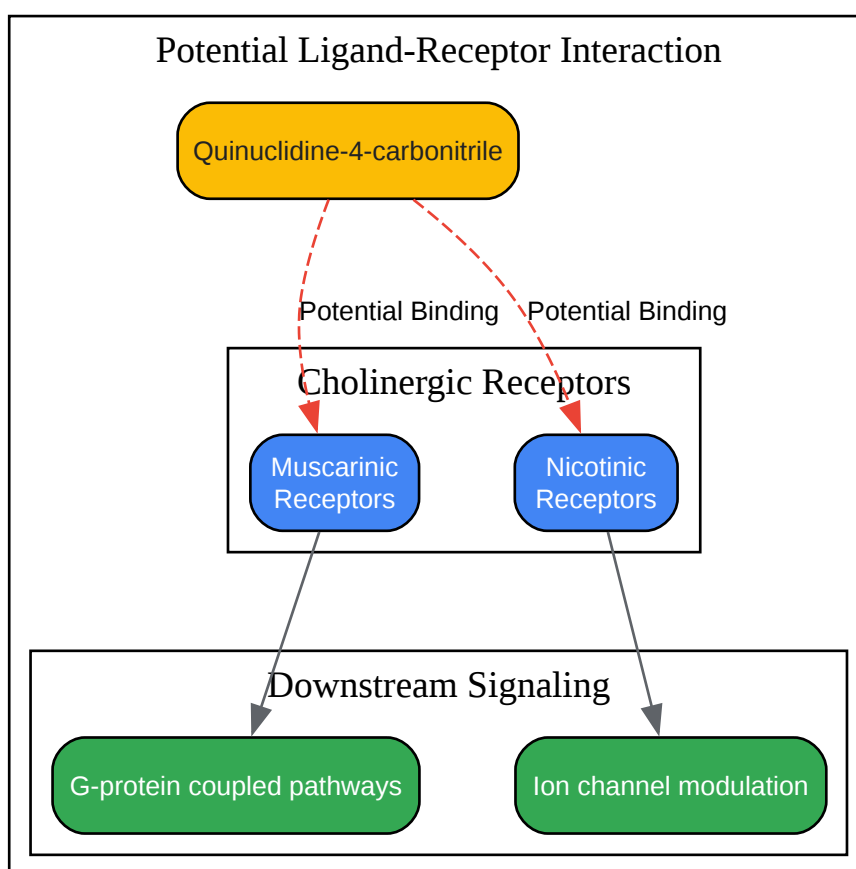
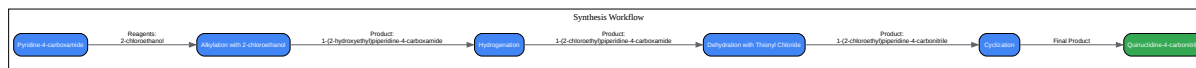
Introduction

Quinuclidine-4-carbonitrile, a key bicyclic amine derivative, is a compound of significant interest in medicinal chemistry and drug discovery. Its rigid, cage-like structure and the presence of a nitrile group at the 4-position impart unique physicochemical properties and potential for diverse biological activities. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and potential biological significance of **quinuclidine-4-carbonitrile**, offering valuable insights for researchers and professionals in the field.

Chemical Structure and Properties

Quinuclidine-4-carbonitrile, also known by its IUPAC name 1-azabicyclo[2.2.2]octane-4-carbonitrile, possesses a distinctive bridged bicyclic system. The nitrogen atom at the bridgehead position is a key feature, influencing the molecule's basicity and reactivity.

Structure:



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